

# Quantifying BEHPP in indoor dust samples

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## Compound of Interest

Compound Name:	<i>Bis(2-ethylhexyl) phenyl phosphate</i>
CAS No.:	16368-97-1
Cat. No.:	B108047

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## Executive Summary & Scientific Context

Bis(2-ethylhexyl) tetrabromophthalate (BEHPP), frequently referred to in environmental literature as TBPH, is a novel brominated flame retardant (NBFR). It is a primary component of the commercial mixture Firemaster® 550 (FM-550), introduced as a replacement for the phased-out Penta-BDE formulation.

Unlike legacy PBDEs, BEHPP is structurally analogous to the plasticizer DEHP, possessing a phthalate core with brominated alkyl chains. This hybrid structure presents unique analytical challenges:

- **Matrix Interference:** Indoor dust is a complex matrix rich in lipids, hair, and skin cells that can co-elute with lipophilic BFRs.
- **Isomer Resolution:** BEHPP often co-exists with its isomer TBB (2-ethylhexyl-2,3,4,5-tetrabromobenzoate), requiring precise chromatographic separation.
- **Sensitivity:** Environmental concentrations typically range from ng/g to µg/g, necessitating the high electronegativity response of Electron Capture Negative Ionization (ECNI).

This protocol details a robust, self-validating workflow for the extraction, purification, and quantification of BEHPP in indoor dust, validated against NIST SRM 2585.

## Pre-Analytical Considerations: The "Plastic-Free" Imperative

BEHPP is a phthalate derivative. Standard laboratory plastics (pipette tips, tubing, storage vials) often contain phthalate plasticizers (like DEHP) that can leach and cause false positives or signal suppression.

- **Glassware:** All glassware must be baked at 450°C for 4 hours prior to use to remove organic residues.
- **Consumables:** Use only stainless steel spatulas, glass syringes, and Teflon (PTFE) lined caps. Avoid parafilm.
- **Sieving:** Dust heterogeneity is the largest source of variance. Sieving to <63 µm is recommended to homogenize the sample and normalize surface area, although <150 µm is acceptable for larger sample masses.

## Experimental Protocol

### Reagents & Standards

- **Native Standard:** Bis(2-ethylhexyl) tetrabromophthalate (TBPH/BEHPP) (>98% purity).
- **Internal Standard (ISTD):**
  - C-labeled TBPH (preferred) or d-labeled analog (
  - TEP is often insufficient; use
  - C-TBPH or
  - TBP if specific isotopologues are unavailable).
- **Extraction Solvent:** Hexane:Acetone (3:1 v/v).[1][2]
- **Cleanup Phase:** Florisil® (60-100 mesh), activated at 130°C overnight.

## Extraction Workflow (Ultrasonic Assisted)

- Weighing: Accurately weigh 50–100 mg of sieved dust into a 15 mL amber glass centrifuge tube.
- Spiking: Spike with 50 ng of Internal Standard. Allow solvent to evaporate for 20 mins to reach equilibrium.
- Solvent Addition: Add 3 mL of Hexane:Acetone (3:1).
- Extraction: Vortex (1 min) followed by Ultrasonication (20 min, <30°C to prevent degradation).
- Separation: Centrifuge at 3500 rpm for 5 mins. Transfer supernatant to a clean glass tube.
- Repeat: Repeat extraction twice more. Combine all supernatants (Total volume ~9 mL).
- Concentration: Evaporate to ~1 mL under a gentle stream of Nitrogen ( ).

## Purification (Florisil Fractionation)

Lipids in dust destroy GC columns and source filaments. Florisil fractionation is critical.

- Conditioning: Pack a glass SPE cartridge with 1g activated Florisil. Condition with 6 mL Hexane.
- Loading: Load the 1 mL sample extract onto the cartridge.
- Elution (Fraction 1): Elute with 8 mL Hexane (This fraction typically contains PBDEs; discard if only analyzing BEHPP, or save for separate analysis).
- Elution (Fraction 2 - Target): Elute with 10 mL Dichloromethane (DCM) or Ethyl Acetate. BEHPP elutes in this more polar fraction due to the ester groups.
- Final Prep: Evaporate Fraction 2 to near dryness and reconstitute in 100 µL of Isooctane containing a Recovery Standard (e.g.,

C-CDE 141).

## Instrumental Analysis: GC-ECNI-MS

Justification for ECNI: Electron Impact (EI) ionization causes extensive fragmentation of the aliphatic chains in BEHPP, reducing sensitivity. ECNI (using Methane as a reagent gas) produces abundant negative ions (bromide isotopes) and molecular fragments, lowering the Limit of Detection (LOD) by orders of magnitude.

Instrument Parameters:

- System: Agilent 7890/5977 or Thermo Q-Exact GC (Orbitrap).
- Column: DB-5MS or Rxi-5Sil MS (15m or 30m × 0.25mm × 0.25µm). A shorter column (15m) is preferred to reduce thermal residence time.
- Carrier Gas: Helium at 1.2 mL/min (constant flow).
- Oven Program:
  - Start: 100°C (hold 1 min)
  - Ramp 1: 20°C/min to 250°C
  - Ramp 2: 5°C/min to 310°C (hold 5 min)
- Source Temp: 200°C (Lower temperatures enhance ECNI sensitivity).
- Reagent Gas: Methane (40% flow).

Acquisition (SIM Mode): | Analyte | Quant Ion (

) | Qual Ion (

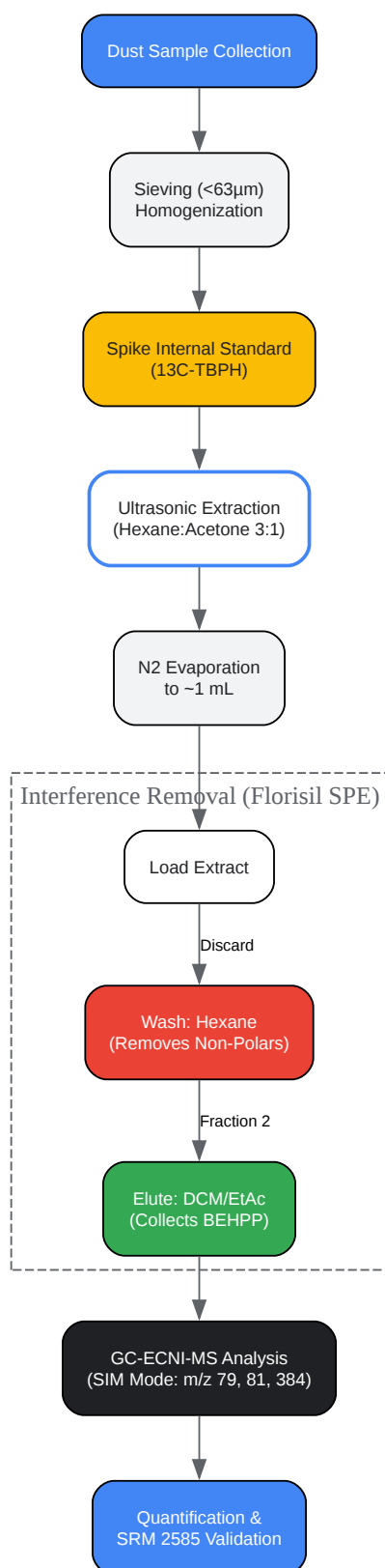
) | Type | | :--- | :--- | :--- | :--- | | Bromine (General) | 79 | 81 | Isotope Ratio Check (1:1) | | BEHPP (TBPH) | 384 | 463, 515 | Molecular Fragment | |

C-TBPH (ISTD) | 396 | 475 | Labelled Fragment |[3]

Note: While  $m/z$  79/81 offers maximum sensitivity, monitoring high-mass fragments (384/515) provides higher specificity against background noise in complex dust matrices.

## Workflow Visualization

### Figure 1: Analytical Workflow for BEHPP in Dust



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Caption: Step-by-step extraction and fractionation logic designed to isolate BEHPP from lipid-rich dust matrices.

## Quality Assurance & Validation (Self-Validating System)

To ensure trustworthiness, every batch must include the following controls. Data is rejected if criteria are not met.

### Validation Criteria Table

Quality Control Element	Description	Acceptance Criteria
Method Blank	Sodium sulfate treated as sample	< 5% of lowest sample conc. or < LOD
Matrix Spike	Dust spiked with native BEHPP	Recovery: 70% – 130%
Surrogate Recovery	C-TBPH recovery in samples	60% – 120%
SRM 2585	NIST House Dust Reference	Within $\pm 20\%$ of Certified/Reference Value
Precision	Triplicate analysis of one sample	RSD < 15%

## Calculation of Concentration

Concentration (

) is calculated using the Internal Standard method to correct for losses during extraction:

Where:

- = Peak Area (Quant Ion)
- = Mass (ng for ISTD, g for Sample)
- = Relative Response Factor determined from calibration curve.

## Reference Values (NIST SRM 2585)

When validating this protocol, compare results against NIST SRM 2585.

- Certified/Reference Value for TBPH (BEHPP): ~730 ng/g (Note: Values are periodically updated; consult the latest Certificate of Analysis linked below).

## References

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